

# Comprehensive Safety and Handling Guide for (1S,2S)-2-methylcyclohexan-1-ol

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## Compound of Interest

Compound Name: (1S,2S)-2-methylcyclohexan-1-ol

Cat. No.: B7822508

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This guide provides essential safety and logistical information for the handling and disposal of **(1S,2S)-2-methylcyclohexan-1-ol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper chemical management.

## Physicochemical and Hazard Data

**(1S,2S)-2-methylcyclohexan-1-ol** is a flammable liquid and vapor that can cause serious eye irritation.[1] It is harmful if swallowed or inhaled.[1] The following table summarizes key quantitative data for 2-methylcyclohexanol, which should be considered representative for the (1S,2S) isomer in the context of safety precautions.

Property	Value	Source
Physical State	Clear, Viscous Liquid	[1][2]
Boiling Point	163 - 166 °C (325.4 - 330.8 °F)	[1][2]
Flash Point	58 °C (136.4 °F)	[1][2]
Melting Point	-38 °C (-36.4 °F)	[1][2]
Specific Gravity	0.919 - 0.93 g/cm <sup>3</sup> at 25 °C	[3][4]
Autoignition Temperature	296 °C (564.8 °F)	[2]
Lower Explosion Limit	1.3%	[2]

## Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory for the safe handling of (1S,2S)-2-methylcyclohexan-1-ol.

### Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** All handling procedures must be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize vapor inhalation.[5][6]
- **Eye and Face Protection:** Chemical safety goggles or a face shield are required to protect against splashes.[6][7]
- **Hand Protection:** Wear compatible chemical-resistant gloves, such as nitrile or neoprene rubber.[6][8] Consult the glove manufacturer's specifications for breakthrough time and suitability.
- **Protective Clothing:** A flame-resistant lab coat or, at a minimum, a 100% cotton lab coat should be worn.[5] Closed-toe shoes and clothing that covers the legs are also required.[5]
- **Respiratory Protection:** If working outside of a fume hood or in an area with insufficient ventilation, a NIOSH/MSHA approved respirator with organic vapor cartridges is necessary. [6][9]
- **Safety Equipment:** An eyewash station and safety shower must be readily accessible in the immediate work area.[9][10] A Class B (for flammable liquids) fire extinguisher (e.g., CO<sub>2</sub>, dry chemical) should also be available.[5]

### Chemical Handling Procedure

- **Preparation:** Before handling, ensure all ignition sources (open flames, hot plates, spark-producing equipment) are removed from the area.[5][11]
- **Container Management:** Keep the chemical container tightly closed when not in use.[5][10] When transferring, ground and bond metal containers to prevent static discharge.[6] Use spark-free tools for all operations.[11]

- Personal Hygiene: Avoid all personal contact, including inhalation.[\[11\]](#) Do not eat, drink, or smoke in the handling area.[\[11\]](#)[\[12\]](#) Wash hands thoroughly with soap and water after handling.[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[6\]](#)[\[11\]](#) Keep containers away from heat, sparks, and incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Disposal Plan: Waste Management

Proper disposal of **(1S,2S)-2-methylcyclohexan-1-ol** and its containers is crucial to prevent environmental contamination and ensure safety.

### Waste Collection

- Spill Management:
  - Minor Spills: Absorb with an inert material like vermiculite, dry sand, or earth.[\[8\]](#)[\[11\]](#) Collect the residue in a sealed, labeled container for hazardous waste.[\[11\]](#)
  - Major Spills: Evacuate the area and contact your institution's environmental health and safety (EHS) department.
- Unused Chemical: Unused **(1S,2S)-2-methylcyclohexan-1-ol** should be collected in a designated, properly labeled hazardous waste container.[\[11\]](#) Do not mix with incompatible waste streams.
- Empty Containers: Empty containers may retain explosive vapors.[\[11\]](#) Do not cut, drill, grind, or weld on or near them.[\[11\]](#) Dispose of the container as hazardous waste.

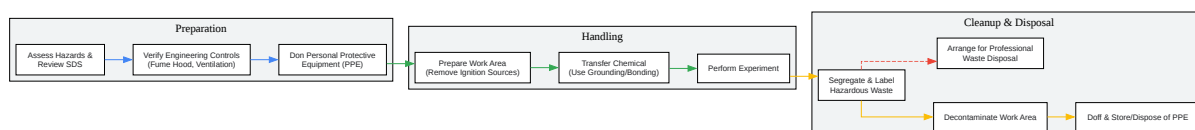
### Disposal Procedure

- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the chemical name and associated hazards (flammable, irritant).
- Storage of Waste: Store waste containers in a designated, well-ventilated satellite accumulation area away from ignition sources.

- Final Disposal: The disposal of chemical waste must be handled by a licensed hazardous waste disposal company.[11] Contact your EHS department to arrange for pickup and disposal in accordance with local, state, and federal regulations. Do not pour down the drain or dispose of in regular trash.[12]

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **(1S,2S)-2-methylcyclohexan-1-ol**, from preparation to disposal.



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Caption: Workflow for safe handling of **(1S,2S)-2-methylcyclohexan-1-ol**.

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## References

1. fishersci.com [fishersci.com]
2. fishersci.co.uk [fishersci.co.uk]
3. 2-Methylcyclohexanol - Safety Data Sheet [chemicalbook.com]

- 4. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 5. - Division of Research Safety | Illinois [[drs.illinois.edu](https://drs.illinois.edu)]
- 6. [nbinno.com](https://nbinno.com) [[nbinno.com](https://nbinno.com)]
- 7. [blog.storemasta.com.au](https://blog.storemasta.com.au) [[blog.storemasta.com.au](https://blog.storemasta.com.au)]
- 8. [nj.gov](https://nj.gov) [[nj.gov](https://nj.gov)]
- 9. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 10. Safety Guideline [[chemtrack.org](https://chemtrack.org)]
- 11. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- 12. [fishersci.co.uk](https://fishersci.co.uk) [[fishersci.co.uk](https://fishersci.co.uk)]
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